

# Discovery and History of Axinysonone B: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: *axinysonone B*  
CAS No.: 1114491-60-9  
Cat. No.: B3081878

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## Executive Summary

**Axinysonone B** is a rare sesquiterpenoid belonging to the aristolane class, characterized by a distinctive gem-dimethylcyclopropane ring fused to a decalin system. First isolated from the marine sponge *Axinyssa isabela*, it represents a significant chemotaxonomic marker for the genus *Axinyssa*. While its primary biological profile includes moderate cytotoxicity against specific cancer cell lines (e.g., NCI-H187), its structural architecture has garnered interest in synthetic organic chemistry and pharmacological modeling for targets such as the serotonin transporter (SERT) and viral RNA polymerases.

## Discovery and Isolation History[1][2][3][4][5]

### The Origin Story

The discovery of **Axinysonone B** is rooted in the systematic chemical investigation of marine sponges from the order Halichondrida, specifically the genus *Axinyssa*. These organisms are prolific producers of nitrogenous sesquiterpenes (isonitriles, isothiocyanates), but **Axinysonone B** is distinct as a non-nitrogenous oxygenated aristolane.

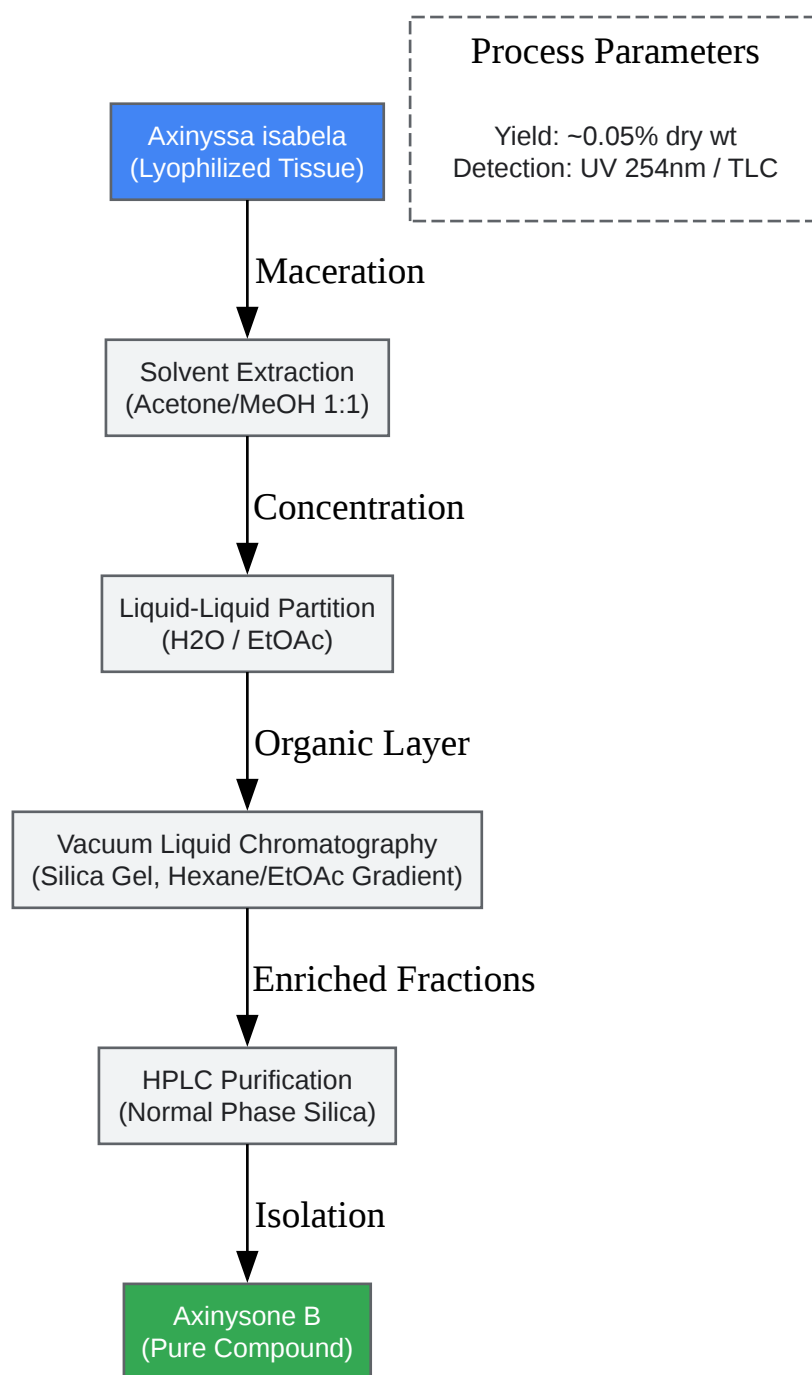
- Year of Discovery: 2008[1][2]
- Source Organism: Axinyssa isabela (Phylum: Porifera)[2][3]
- Location: Gulf of California, Mexico (and subsequently in Indo-Pacific regions).
- Key Investigators: Zubía, E., Ortega, M.J., and Carballo, J.L. (University of Cádiz / UNAM).

## Isolation Workflow

The isolation protocol utilized a bioassay-guided fractionation approach, prioritizing lipophilic extracts that exhibited cytotoxicity.

### Methodology:

- Extraction: Lyophilized sponge tissue was exhaustively extracted with Acetone/Methanol (1:1).
- Partitioning: The crude extract was concentrated and partitioned between H<sub>2</sub>O and Ethyl Acetate (EtOAc) to concentrate medium-polarity metabolites.
- Chromatography: The organic layer was subjected to Vacuum Liquid Chromatography (VLC) on Silica gel, eluting with a gradient of Hexane/EtOAc.
- Purification: Final purification was achieved via HPLC (High-Performance Liquid Chromatography) using normal-phase silica columns.



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Figure 1: Standard isolation workflow for lipophilic sesquiterpenoids from Axinyssa sponges.

## Structural Elucidation and Chemistry

### Chemical Structure

**Axinysonone B** is an aristolane sesquiterpenoid.<sup>[4][1][5]</sup> Its core skeleton consists of a decalin system fused to a gem-dimethylcyclopropane ring.

- IUPAC Name: (1R, 2S, ...)-1-hydroxyaristol-9-en-8-one (Configuration subject to enantiomeric series).
- Molecular Formula: C<sub>15</sub>H<sub>22</sub>O<sub>2</sub>
- Molecular Weight: 234.34 g/mol
- Key Functional Groups:
  - -unsaturated ketone (enone) at C-8/C-9.
  - Secondary hydroxyl group at C-1.
  - Gem-dimethylcyclopropane ring (characteristic of aristolanes).<sup>[6][4][1]</sup>

## Spectroscopic Signatures

The structure was solved using a combination of 1D and 2D NMR techniques.

| Technique           | Key Observation                        | Structural Inference                                             |
|---------------------|----------------------------------------|------------------------------------------------------------------|
| <sup>1</sup> H NMR  | 0.6-1.2 ppm (High field signals)       | Cyclopropane ring protons and methyl groups.                     |
| <sup>13</sup> C NMR | ~200 ppm (Carbonyl)                    | Conjugated ketone (C=O).                                         |
| COSY                | H-1 / H-2 correlations                 | Connectivity of the hydroxylated ring. <sup>[1]</sup>            |
| HMBC                | Methyl to Carbonyl correlations        | Position of the gem-dimethyl group relative to the decalin core. |
| NOESY               | Cross-peaks between H-1 and angular Me | Established relative stereochemistry (cis-fused ring junction).  |

## Stereochemical Complexity

**Axinysonsone B** is the enantiomer of 1-hydroxyaristolone.[\[7\]](#)

- **Axinysonsone B**: (+)-rotation (typically).[\[7\]](#)
- 1-Hydroxyaristolone: (-)-rotation (often isolated from terrestrial plants like Nardostachys).[\[1\]](#)
- Note: The absolute configuration is critical for biological activity, as the enantiomers often display divergent pharmacological profiles (e.g., SERT regulation).

## Biological Profile and Pharmacology[\[1\]\[2\]\[3\]\[5\]\[10\]](#) Cytotoxicity

**Axinysonsone B** has been evaluated against various human cancer cell lines.

- Target: NCI-H187 (Small Cell Lung Cancer).
- Activity: Moderate to weak cytotoxicity ( ).
- Comparison: It is generally less potent than its congener Axinysonsone A, suggesting that the specific oxidation pattern (position of the hydroxyl group) plays a crucial role in ligand-target binding affinity.

## Potential Antiviral Activity (In Silico)

Recent computational studies (molecular docking) have screened marine natural products against SARS-CoV-2 targets.

- Target: RNA-dependent RNA Polymerase (RdRp).
- Finding: **Axinysonsone B** showed binding affinity scores comparable to known inhibitors, interacting with the -hairpin motif of the polymerase, though in vitro validation remains necessary.

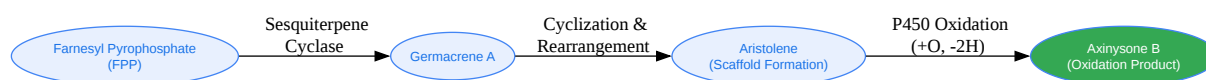
## Serotonin Transporter (SERT) Regulation

While **Axinyson B** itself is a marine metabolite, its enantiomer (from *Nardostachys chinensis*) acts as a SERT regulator. This structure-activity relationship (SAR) suggests that the aristolane scaffold is a privileged structure for interacting with transmembrane transporter proteins.

## Biosynthetic Hypothesis

The biosynthesis of **Axinyson B** follows the mevalonate pathway, proceeding through the cyclization of Farnesyl Pyrophosphate (FPP).

- Precursor: Farnesyl Pyrophosphate (FPP, C15).
- Cyclization: FPP cyclizes to form Germacrene A.
- Rearrangement: Germacrene A undergoes an acid-catalyzed rearrangement and further cyclization to form the Aristolene cation (closing the cyclopropane ring).
- Oxidation: Late-stage enzymatic oxidation introduces the ketone at C-8 and the hydroxyl group at C-1 to yield **Axinyson B**.



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Figure 2: Proposed biosynthetic pathway from FPP to **Axinyson B**.

## References

- Zubía, E., Ortega, M. J., & Carballo, J. L. (2008).[3] Sesquiterpenes from the Sponge *Axinyssa isabela*. *Journal of Natural Products*, 71(12), 2004–2010.
- Kamada, T., & Vairappan, C. S. (2013). New Bioactive Secondary Metabolites from Bornean Red Alga, *Laurencia similis*. *Natural Product Communications*, 8(1), 1–4.

- Wang, L. X., et al. (2019).[6][1] Aristolane-type Sesquiterpenoids from Nardostachys chinensis and Revised Structure of Aristolanhydride.[4] Natural Products and Bioprospecting, 9, 149–156.
- Al-Mohaimed, A. M., et al. (2021).[6][4] Natural Products from Red Algal Genus Laurencia as Potential Inhibitors of RdRp and nsp15 Enzymes of SARS-CoV-2: An In Silico Perspective. Marine Drugs, 19(6), 333.

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## Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. Axinyssa - Wikipedia](https://en.wikipedia.org/wiki/Axinyssa) [[en.wikipedia.org](https://en.wikipedia.org/wiki/Axinyssa)]
- [3. scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- [4. html.rhhz.net](http://html.rhhz.net) [[html.rhhz.net](http://html.rhhz.net)]
- [5. dokumen.pub](https://dokumen.pub) [[dokumen.pub](https://dokumen.pub)]
- [6. Aristolane-type Sesquiterpenoids from Nardostachys chinensis and Revised Structure of Aristolanhydride - PMC](https://pubmed.ncbi.nlm.nih.gov/30017470/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/30017470/)]
- [7. Twins C00017470 , 50% or more](https://knapsackfamily.com) [[knapsackfamily.com](https://knapsackfamily.com)]
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